Spectroscopic Analysis and Characterization of (S)-Willardiine: An In-depth Technical Guide

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Compound of Interest

Compound Name:	*(S)-Willardiine*
CAS No.:	*21416-43-3*
Cat. No.:	*B1662520*

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Introduction

(S)-Willardiine, a non-proteinogenic amino acid originally isolated from the seeds of Acacia willardiana, is a potent agonist of ionotropic glutamate receptors, specifically the α-amino-3-hydroxy-5-methyl-4-isoxazolepropionic acid (AMPA) and kainate receptors.[1][2] Its structural similarity to glutamate and its ability to modulate excitatory neurotransmission have made it and its derivatives valuable tools in neuroscience research and as potential leads in drug discovery for neurological disorders.[1]

This technical guide provides a comprehensive overview of the spectroscopic techniques used to characterize **(S)-Willardiine**. Due to the limited availability of published, specific experimental spectra for **(S)-Willardiine**, this guide combines theoretical data with generalized, detailed experimental protocols for the analysis of amino acids. This document is intended to serve as a practical resource for researchers involved in the synthesis, characterization, and application of **(S)-Willardiine** and its analogues.

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Spectroscopic Data

While specific experimental spectra for **(S)-Willardiine** are not readily available in the public domain, the following tables summarize the theoretical and expected spectroscopic data based on its chemical structure.

Mass Spectrometry

The theoretical exact mass of **(S)-Willardiine** is a key parameter for its identification via mass spectrometry.

Parameter	Value
Molecular Formula	C7H9N3O4
Theoretical Monoisotopic Mass	199.0593 g/mol
Theoretical Average Mass	199.163 g/mol

Nuclear Magnetic Resonance (NMR) Spectroscopy

Precise, experimentally determined chemical shifts for **(S)-Willardiine** are not available. The following table provides predicted chemical shift ranges for the hydrogen (^{1}H) and carbon (^{13}C) atoms in **(S)-Willardiine**, based on typical chemical shifts for similar functional groups.

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Atom Name	Predicted ^{1}H Chemical Shift (ppm)	Predicted ^{13}C Chemical Shift (ppm)
α-CH	3.5 - 4.5	50 - 60
β-CH_2	3.0 - 4.0	40 - 50
Uracil C5-H	5.5 - 6.0	100 - 110
Uracil C6-H	7.0 - 8.0	140 - 150
-COOH	10.0 - 13.0 (broad)	170 - 180
-NH_2	Variable (broad)	-
Uracil N-H	10.0 - 12.0 (broad)	-
Uracil C2	-	150 - 160
Uracil C4	-	160 - 170

Infrared (IR) Spectroscopy

The following table lists the expected characteristic infrared absorption bands for the functional groups present in **(S)-Willardiine**.

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Functional Group	Vibrational Mode	Expected Wavenumber (cm^{-1})	Intensity
O-H (Carboxylic Acid)	Stretching	2500-3300	Strong, Broad
N-H (Amine and Amide)	Stretching	3200-3500	Medium, Broad
C-H (Alkane and Alkene)	Stretching	2850-3100	Medium
C=O (Carboxylic Acid and Amide)	Stretching	1630-1760	Strong
N-H (Amine)	Bending	1550-1650	Medium
C=C (Uracil Ring)	Stretching	1450-1600	Medium
C-O (Carboxylic Acid)	Stretching	1210-1320	Strong
C-N (Amine and Amide)	Stretching	1000-1350	Medium

UV-Vis Spectroscopy

(S)-Willardiine is expected to exhibit UV absorbance due to the uracil ring, which is an aromatic heterocycle. The exact absorption maximum (λmax) is dependent on the solvent and pH.

Chromophore	Expected λmax (nm)
Uracil Ring	~260

Experimental Protocols

The following are detailed, generalized protocols for the spectroscopic analysis of a sample such as **(S)-Willardiine**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

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Objective: To obtain ^{1}H and ^{13}C NMR spectra for structural elucidation.

Materials:

- **(S)-Willardiine** sample
- Deuterated solvent (e.g., D_2O, DMSO-d_6)
- NMR tubes (5 mm)
- NMR spectrometer (e.g., 400 MHz or higher)

Procedure:

- Sample Preparation: Dissolve 5-10 mg of the **(S)-Willardiine** sample in approximately 0.6-0.7 mL of a suitable deuterated solvent in a clean, dry vial. Vortex briefly to ensure complete dissolution.
- Transfer to NMR Tube: Transfer the solution to a 5 mm NMR tube.
- Spectrometer Setup:
  - Insert the NMR tube into the spectrometer's spinner and place it in the magnet.
  - Lock the spectrometer on the deuterium signal of the solvent.
  - Shim the magnetic field to achieve optimal homogeneity.
  - Tune and match the probe for the desired nuclei (^{1}H and ^{13}C).
- ^{1}H NMR Acquisition:
  - Acquire a standard one-dimensional ^{1}H NMR spectrum.
  - Typical parameters: pulse angle of 30-45°, acquisition time of 2-4 seconds, relaxation delay of 1-5 seconds, and 16-64 scans.
  - Process the spectrum with Fourier transformation, phase correction, and baseline correction.

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- ^{13}C NMR Acquisition:
  - Acquire a proton-decoupled ^{13}C NMR spectrum.
  - Typical parameters: pulse angle of 30-45°, acquisition time of 1-2 seconds, relaxation delay of 2-5 seconds, and a larger number of scans (e.g., 1024 or more) due to the lower natural abundance of ^{13}C.
  - Process the spectrum similarly to the ^{1}H spectrum.
- Data Analysis:
  - Reference the spectra using the residual solvent peak or an internal standard (e.g., TMS).
  - Integrate the peaks in the ^{1}H spectrum to determine proton ratios.
  - Assign the peaks in both spectra to the corresponding atoms in the **(S)-Willardiine** structure.

Mass Spectrometry (MS)

Objective: To determine the accurate mass and fragmentation pattern of **(S)-Willardiine**.

Materials:

- **(S)-Willardiine** sample
- High-resolution mass spectrometer (e.g., ESI-TOF, Orbitrap)
- Solvent system (e.g., methanol, water, acetonitrile with 0.1% formic acid)
- Syringe pump or liquid chromatography system

Procedure:

- Sample Preparation: Prepare a dilute solution of the **(S)-Willardiine** sample (e.g., 1-10 µg/mL) in the chosen solvent system.
- Infusion or LC-MS:

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- Direct Infusion: Introduce the sample solution directly into the mass spectrometer's ion source via a syringe pump at a low flow rate (e.g., 5-10 µL/min).
- LC-MS: Inject the sample onto a liquid chromatography column (e.g., C18) to separate it from any impurities before it enters the mass spectrometer.

- Mass Spectrometer Setup:
  - Set the ion source parameters (e.g., capillary voltage, gas flow, temperature) to optimal values for the analyte.
  - Operate the mass spectrometer in positive or negative ion mode. For **(S)-Willardiine**, positive mode is typically used to observe the $[M+H]^+$ ion.
  - Acquire data in full scan mode over an appropriate m/z range (e.g., 50-500).
- Tandem MS (MS/MS):
  - To obtain structural information, perform a tandem MS experiment.
  - Isolate the precursor ion ($[M+H]^+$) and subject it to collision-induced dissociation (CID) to generate fragment ions.
  - Acquire the MS/MS spectrum of the fragment ions.
- Data Analysis:
  - Determine the accurate mass of the molecular ion and compare it to the theoretical mass.
  - Analyze the fragmentation pattern in the MS/MS spectrum to confirm the structure of **(S)-Willardiine**.

Fourier-Transform Infrared (FTIR) Spectroscopy

Objective: To identify the functional groups present in **(S)-Willardiine**.

Materials:

- **(S)-Willardiine** sample (solid)

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- FTIR spectrometer with an ATR (Attenuated Total Reflectance) accessory or KBr press
- Potassium bromide (KBr), spectroscopic grade

Procedure (using ATR):

- Background Spectrum: Record a background spectrum of the clean ATR crystal.
- Sample Application: Place a small amount of the solid **(S)-Willardiine** sample onto the ATR crystal.
- Sample Spectrum: Apply pressure to ensure good contact between the sample and the crystal, and record the sample spectrum.
- Data Analysis:
  - The spectrum is typically displayed in terms of transmittance or absorbance versus wavenumber (cm^{-1}).
  - Identify the characteristic absorption bands and assign them to the functional groups in the **(S)-Willardiine** molecule.

UV-Visible (UV-Vis) Spectroscopy

Objective: To determine the UV absorption maximum of **(S)-Willardiine**.

Materials:

- **(S)-Willardiine** sample
- UV-transparent solvent (e.g., water, ethanol, buffer solution)
- Quartz cuvettes (1 cm path length)
- UV-Vis spectrophotometer

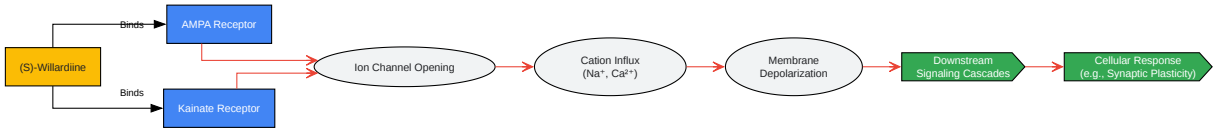
Procedure:

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- Sample Preparation: Prepare a dilute solution of the **(S)-Willardiine** sample in the chosen solvent. The concentration should be adjusted to give a maximum absorbance in the range of 0.1-1.0.
- Blank Measurement: Fill a quartz cuvette with the solvent and place it in the spectrophotometer. Record a baseline spectrum (blank).
- Sample Measurement: Rinse the cuvette with the sample solution, then fill it and place it in the spectrophotometer.
- Spectrum Acquisition: Scan a range of wavelengths (e.g., 200-400 nm) and record the absorbance spectrum.
- Data Analysis:
  - Identify the wavelength of maximum absorbance (λmax).
  - If the concentration is known, the molar absorptivity (ε) can be calculated using the Beer-Lambert law (A = εcl).

Signaling Pathway of (S)-Willardiine

(S)-Willardiine exerts its biological effects by acting as a partial agonist at AMPA and kainate receptors, which are ligand-gated ion channels. The binding of **(S)-Willardiine** to these receptors leads to the opening of the ion channel and an influx of cations (primarily Na^+ and in some cases Ca^{2+}), resulting in depolarization of the neuronal membrane and subsequent downstream signaling events.



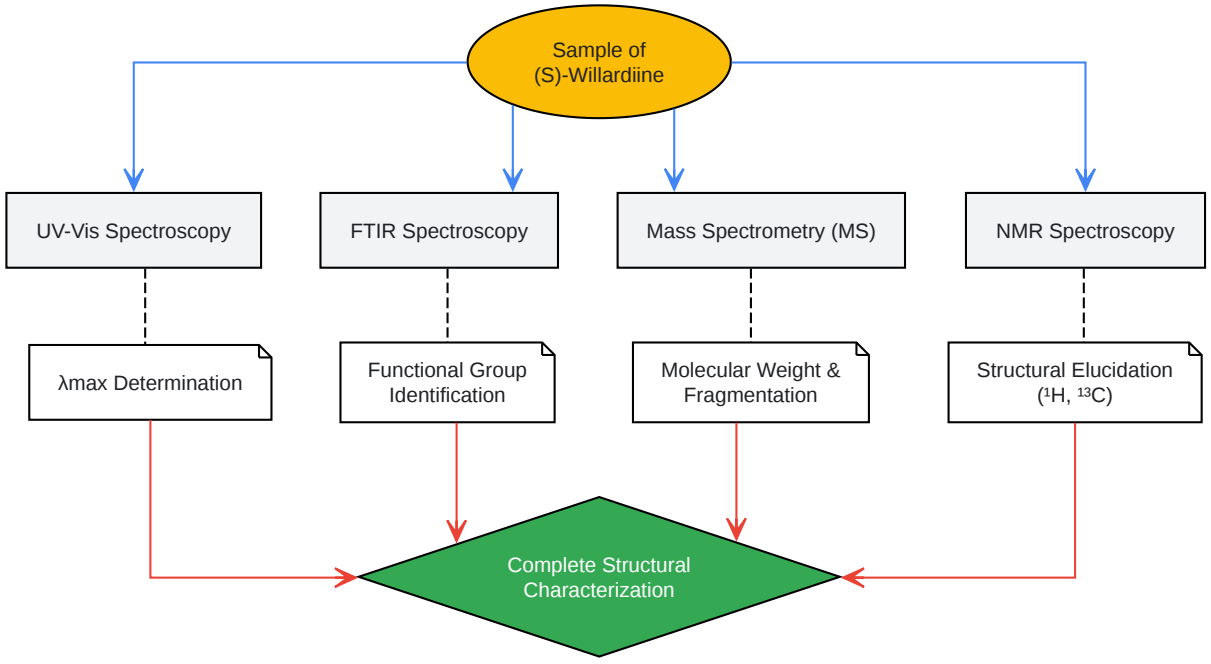
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Signaling pathway of **(S)-Willardiine** via AMPA and Kainate receptors.

Experimental Workflow

The following diagram illustrates a typical workflow for the comprehensive spectroscopic characterization of a synthesized or isolated sample of **(S)-Willardiine**.



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Workflow for the spectroscopic characterization of **(S)-Willardiine**.

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